

Application Notes and Protocols for Ullmann Condensation with 4-(4-Bromophenoxy)aniline

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)aniline

CAS No.: 31465-35-7

Cat. No.: B1269301

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Ullmann condensation is a cornerstone in the synthesis of diaryl ethers, a structural motif prevalent in pharmaceuticals, agrochemicals, and materials science.[1] This copper-catalyzed cross-coupling reaction facilitates the formation of a carbon-oxygen (C-O) bond between an aryl halide and a phenol.[2] Historically, these reactions required harsh conditions, such as high temperatures (often exceeding 200°C) and stoichiometric amounts of copper.[1][2] However, modern advancements have introduced milder and more efficient protocols through the use of soluble copper(I) catalysts, often in conjunction with ligands, which allow the reaction to proceed at lower temperatures with improved yields and functional group tolerance.[1]

This document provides a detailed experimental setup for the Ullmann condensation involving **4-(4-Bromophenoxy)aniline**, a key intermediate in the synthesis of more complex molecules. The protocol is designed for professionals in research and drug development, offering a comprehensive guide to performing this valuable transformation.

Data Presentation: Representative Ullmann C-O Coupling Reactions

The following table summarizes typical reaction conditions and outcomes for the Ullmann condensation of various aryl bromides with phenols, providing a comparative dataset for structurally related substrates. This data illustrates the influence of substituents, ligands, and reaction parameters on the efficiency of diaryl ether synthesis.

Aryl Bromide	Phenol	Catalyst (mol%)	Ligand (mol%)	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
4-Bromonitroanisole	4-Methoxyphenol	CuI (10)	N,N-Dimethylglycine (10)	K ₃ PO ₄	MeCN	80	24	~70-80[3]
4-Bromobenzonitrile	p-Cresol	CuI(PPH ₃) ₃ (5)	-	K ₂ CO ₃	Toluene	100	24	44[4]
4-Bromobiphenyl	p-Cresol	CuI(PPH ₃) ₃ (5)	-	K ₂ CO ₃	Toluene	100	24	68[4]
4-Bromonitroanisole	p-Cresol	CuI(PPH ₃) ₃ (5)	-	K ₂ CO ₃	Toluene	100	24	48[4]
1-Bromo-4-fluorobenzene	p-Cresol	CuI(PPH ₃) ₃ (5)	-	K ₂ CO ₃	Toluene	100	24	54[4]
4-Bromotoluene	Phenol	Cu ₂ O (10)	-	KOH	DMF	130	6	85
Bromobenzene	Phenol	Cu ₂ O (10)	-	KOH	DMF	130	6	56

Experimental Protocols

This section details a representative protocol for the Ullmann condensation of **4-(4-Bromophenoxy)aniline** with a phenol, such as p-cresol, to form the corresponding triaryl ether-amine. This procedure is adapted from established methods for similar substrates.[3][4]

Materials and Equipment:

- Reactants: **4-(4-Bromophenoxy)aniline**, p-Cresol (or other desired phenol)
- Catalyst: Copper(I) iodide (CuI)
- Ligand (optional but recommended): N,N-Dimethylglycine
- Base: Potassium carbonate (K_2CO_3) or Cesium carbonate (Cs_2CO_3)
- Solvent: Anhydrous N,N-Dimethylformamide (DMF) or Toluene
- Equipment: Schlenk flask or sealed reaction tube, magnetic stirrer with hotplate, condenser, inert gas supply (Nitrogen or Argon), standard laboratory glassware for workup and purification, rotary evaporator, column chromatography setup (silica gel).

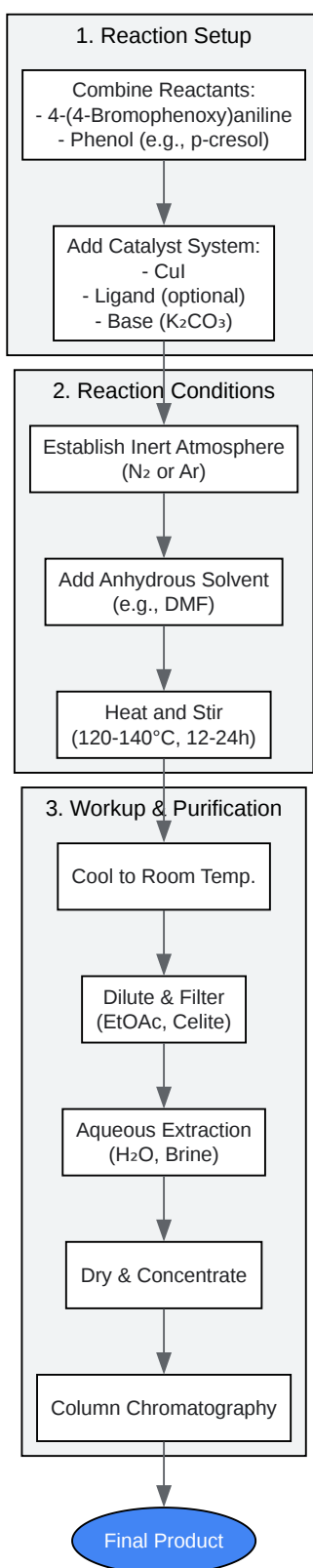
Detailed Methodology:

- Reaction Setup: To a dry Schlenk flask or reaction tube, add **4-(4-Bromophenoxy)aniline** (1.0 eq.), p-cresol (1.2 eq.), copper(I) iodide (0.1 eq.), N,N-dimethylglycine (0.2 eq., if used), and potassium carbonate (2.0 eq.).
- Inert Atmosphere: Seal the flask and evacuate and backfill with an inert gas (Nitrogen or Argon) three times to ensure an oxygen-free atmosphere.
- Solvent Addition: Add anhydrous DMF or toluene to the flask via syringe to achieve a suitable concentration (e.g., 0.2-0.5 M).
- Reaction: Place the flask in a preheated oil bath at 120-140°C. Stir the reaction mixture vigorously for 12-24 hours.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: After the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and filter through a pad of celite to remove insoluble inorganic salts.

- Extraction: Transfer the filtrate to a separatory funnel and wash with water (2x) and then with brine (1x).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes), to yield the pure triaryl ether-amine product.

Mandatory Visualizations

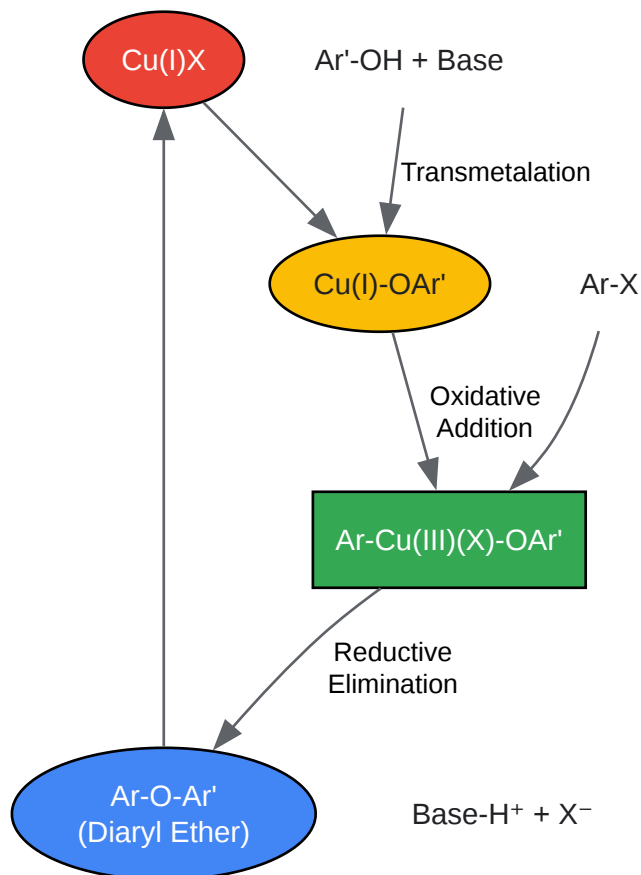
Experimental Workflow Diagram



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Caption: Experimental workflow for the Ullmann condensation.

Catalytic Cycle of Ullmann Condensation



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